

# Application Notes and Protocols: Laurylamine Thiocyanate in Acidic Solutions

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## Compound of Interest

Compound Name: Dodecan-1-amine;thiocyanic acid

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## Introduction

Laurylamine thiocyanate, also known as dodecyl thiocyanate, is an organic compound incorporating a long hydrophobic alkyl chain (lauryl) and a functional thiocyanate group (-SCN). This unique structure suggests its utility in various applications, particularly in acidic environments where the behavior of both the amine and thiocyanate moieties is critical. While specific data for laurylamine thiocyanate is limited in publicly available literature, its potential applications can be inferred from the known properties of long-chain amines and other organic thiocyanates. These application notes provide an overview of its potential uses as a corrosion inhibitor and an antifungal/biocidal agent in acidic solutions, along with relevant experimental protocols based on studies of analogous compounds.

## Chemical Properties and Synthesis

Laurylamine thiocyanate is an organic compound with the chemical formula  $C_{13}H_{25}NS$ . Organic thiocyanates are generally synthesized through the reaction of an alkyl halide (in this case, lauryl halide) with an alkali thiocyanate.<sup>[1]</sup>

General Synthesis Reaction:



It is important to note that the thiocyanate ion ( $\text{SCN}^-$ ) is an ambident nucleophile, which can lead to the formation of the isothiocyanate isomer ( $\text{R-NCS}$ ) as a byproduct, particularly with certain substrates and reaction conditions.[1]

#### Stability in Acidic Solutions:

Caution is advised when using laurylamine thiocyanate in strongly acidic solutions (pH 4-5 or lower), as thiocyanate salts can be unstable and may decompose to release toxic hydrogen cyanide ( $\text{HCN}$ ) gas.[2] The stability is influenced by the cation; however, with an organic cation, the covalent nature of the S-C bond may offer greater stability than ionic thiocyanate salts. Under acidic conditions, the thiocyanate ion can also participate in the formation of hypothiocyanous acid ( $\text{HOSCN}$ ), a potent microbicidal agent.[3]

## Application 1: Corrosion Inhibition in Acidic Media

The structure of laurylamine thiocyanate makes it a promising candidate for a corrosion inhibitor in acidic solutions, such as those used for industrial cleaning, pickling, and in oil and gas applications. The lauryl group provides a hydrophobic tail that can form a protective film on the metal surface, while the nitrogen and sulfur atoms in the thiocyanate group can act as adsorption centers.

## Mechanism of Action

The inhibition mechanism is likely a mixed-type, involving both physical and chemical adsorption on the metal surface. The protonated amine in acidic solution would electrostatically interact with the negatively charged metal surface (in the presence of anions like  $\text{Cl}^-$  or  $\text{SO}_4^{2-}$ ), while the sulfur and nitrogen atoms can coordinate with the metal atoms. This forms a protective barrier that retards both the anodic dissolution of the metal and the cathodic hydrogen evolution reaction.[4]

## Quantitative Data for Analogous Compounds

While specific data for laurylamine thiocyanate is not readily available, the following table summarizes the performance of other thiocyanate-containing inhibitors in acidic media.

Inhibitor	Metal	Acid Medium	Concentration	Inhibition Efficiency (%)	Temperature (°C)	Reference
1-ethyl-3-methylimidazolium thiocyanate (IL)	API 5L X52 Steel	0.5M H <sub>2</sub> SO <sub>4</sub>	75 ppm	90.1	Not specified	<a href="#">[4]</a>
Sinapine Thiocyanate (GCI-ST)	Mild Steel	H <sub>2</sub> SO <sub>4</sub>	Various	Effective, mixed-type	Not specified	<a href="#">[5]</a>
4-(N,N-dimethylamino)benzaldehyde thiosemicarbazone	Mild Steel	1N HCl	Not specified	Predominantly cathodic	Not specified	<a href="#">[6]</a>
4-(N,N-dimethylamino)benzaldehyde thiosemicarbazone	Mild Steel	0.5M H <sub>2</sub> SO <sub>4</sub>	100 ppm	97	Not specified	<a href="#">[6]</a>

## Experimental Protocol: Weight Loss Method

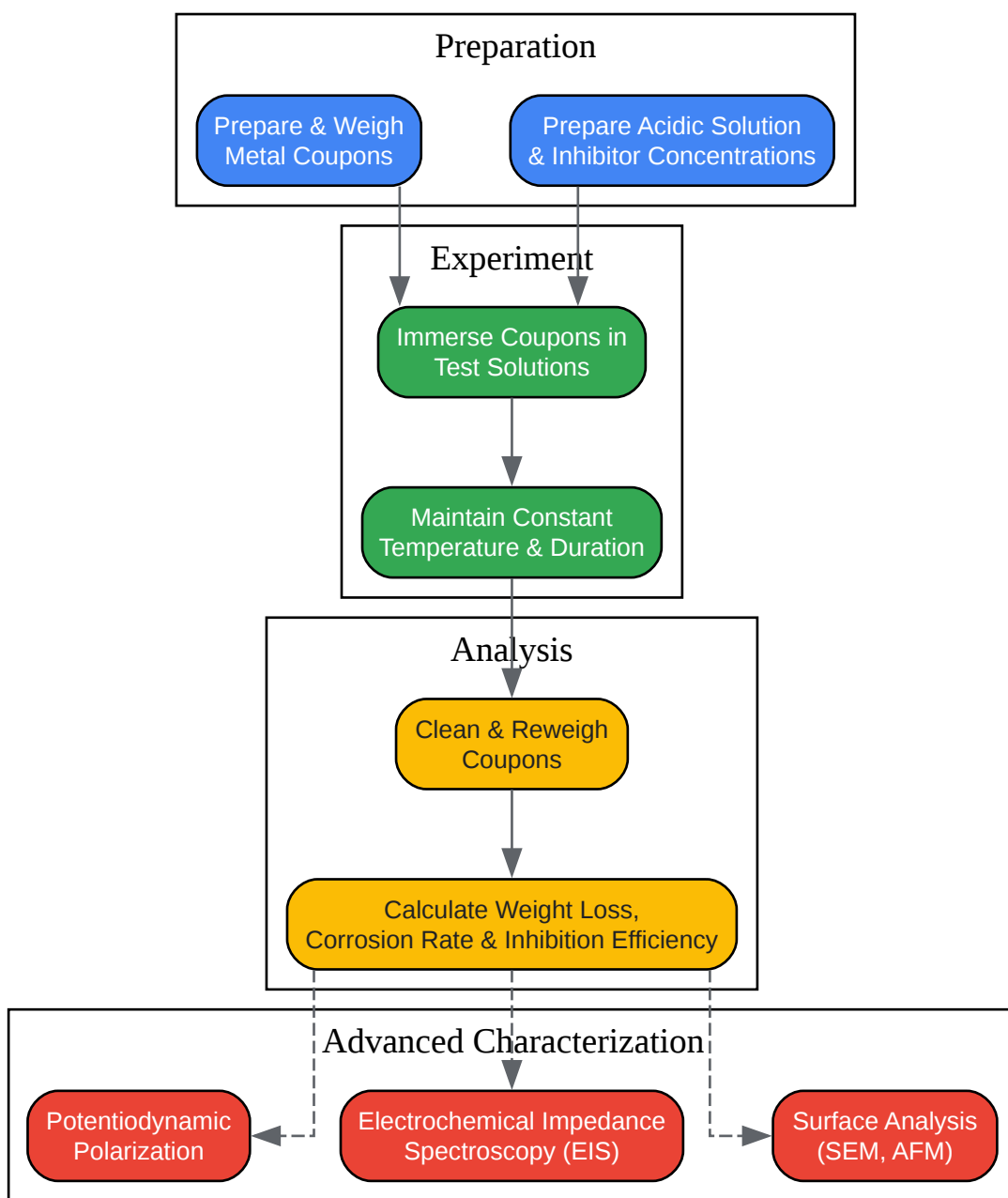
This protocol outlines a basic method for evaluating the corrosion inhibition efficiency of laurylamine thiocyanate.

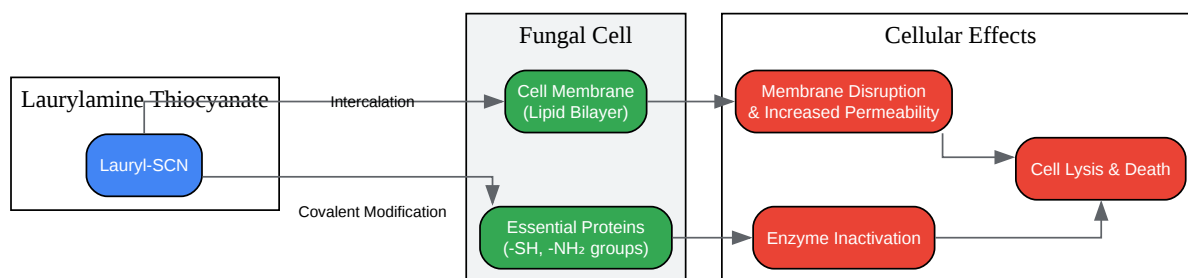
- Coupon Preparation:
  - Obtain mild steel coupons of a standard dimension (e.g., 2.5 cm x 2.0 cm x 0.2 cm).
  - Polish the coupons with a series of emery papers of decreasing grit size, wash with distilled water and acetone, and dry.

- Weigh the coupons accurately using an analytical balance.
- Inhibitor Solution Preparation:
  - Prepare a stock solution of laurylamine thiocyanate in a suitable solvent (e.g., ethanol).
  - Prepare the acidic solution (e.g., 1 M HCl or 0.5 M H<sub>2</sub>SO<sub>4</sub>).
  - Add different concentrations of the laurylamine thiocyanate stock solution to the acidic solution to achieve the desired final inhibitor concentrations (e.g., 10, 50, 100, 200 ppm).
- Corrosion Test:
  - Immerse one prepared coupon in a beaker containing the acidic solution with a specific concentration of the inhibitor.
  - Immerse a control coupon in the acidic solution without the inhibitor.
  - Maintain the beakers at a constant temperature for a specified duration (e.g., 6 hours).
- Analysis:
  - After the immersion period, remove the coupons, wash them with a cleaning solution (e.g., Clarke's solution) to remove corrosion products, rinse with distilled water and acetone, dry, and reweigh.
  - Calculate the corrosion rate (CR) and the inhibition efficiency (IE%) using the following formulas:
    - $CR \text{ (mm/year)} = (87.6 \times W) / (D \times A \times T)$ 
      - W = Weight loss in mg
      - D = Density of the metal in g/cm<sup>3</sup>
      - A = Area of the coupon in cm<sup>2</sup>
      - T = Immersion time in hours

- $IE\% = [(CR_{\text{blank}} - CR_{\text{inh}}) / CR_{\text{blank}}] \times 100$
- $CR_{\text{blank}}$  = Corrosion rate in the absence of the inhibitor
- $CR_{\text{inh}}$  = Corrosion rate in the presence of the inhibitor

## Experimental Workflow: Corrosion Inhibition Evaluation





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